

Part 1: Core Directive - Unveiling the Fundamentals of 1-Methylcyclopropanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Methylcyclopropanol

Cat. No.: B1279875

[Get Quote](#)

A thorough understanding of the fundamental properties of **1-Methylcyclopropanol** is the cornerstone of its effective and safe utilization in a laboratory setting.

Chemical Identity

- CAS Number: 29526-99-6[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Systematic IUPAC Name: 1-methylcyclopropan-1-ol[\[5\]](#)
- Common Synonyms: 1-Methyl-1-cyclopropanol, Cyclopropanol, 1-methyl-[\[2\]](#)[\[4\]](#)
- Molecular Formula: C₄H₈O[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Molecular Weight: 72.11 g/mol [\[1\]](#)[\[2\]](#)[\[6\]](#)

Physicochemical Properties

The physical and chemical characteristics of **1-Methylcyclopropanol** are crucial for planning reactions, purification, and storage.

Property	Value	Source(s)
Appearance	Colorless liquid or white crystalline powder	[1][4]
Boiling Point	83.9 ± 8.0 °C at 760 Torr	[3][4][7]
Density	1.050 ± 0.06 g/cm³ at 20 °C	[3][4][7]
Flash Point	18.6 ± 10.9 °C	[4][7]
pKa	15.38 ± 0.20 (Predicted)	[3][4]
Refractive Index	n _{20/D} 1.414	[1][4][7]
Solubility	Readily soluble in water (173 g/L at 25 °C)	[8]

Part 2: Scientific Integrity & Logic - Synthesis, Reactivity, and Mechanistic Insights

As a senior application scientist, it is imperative to not only describe protocols but to explain the underlying principles that govern the synthesis and reactivity of **1-Methylcyclopropanol**.

Synthesis of 1-Methylcyclopropanol: The Kulinkovich Reaction

The Kulinkovich reaction stands as a primary and efficient method for the synthesis of **1-Methylcyclopropanol**.^{[9][10][11]} This reaction involves the treatment of an ester, such as methyl acetate, with a Grignard reagent in the presence of a titanium(IV) alkoxide catalyst.^[12]

Detailed Experimental Protocol:

- Catalyst Preparation: In a flame-dried, inert-atmosphere flask, titanium(IV) isopropoxide is dissolved in an anhydrous solvent like diethyl ether.
- Grignard Addition: A solution of ethylmagnesium bromide in diethyl ether is added dropwise to the titanium catalyst solution. This generates the active dialkyldialkoxytitanium reagent.
[12]

- Ester Introduction: Methyl acetate is then added slowly to the reaction mixture.
- Reaction Progression: The reaction is stirred, typically at room temperature, until completion. The mechanism is believed to involve the formation of a titanacyclopropane intermediate.[12]
- Aqueous Workup: The reaction is carefully quenched with water.
- Purification: The product is isolated and purified, often by distillation, to yield **1-Methylcyclopropanol**.

Causality and Trustworthiness in the Protocol:

- Inert Atmosphere: The organometallic reagents are highly sensitive to air and moisture, necessitating an inert atmosphere (e.g., argon or nitrogen) to prevent decomposition.
- Anhydrous Conditions: The use of anhydrous solvents is critical as water will react with and destroy the Grignard reagent and the titanium catalyst.
- Catalyst Choice: While titanium(IV) isopropoxide is commonly used, other titanium alkoxides like titanium tetramethoxide or titanium tetra(2-ethyl)hexyloxide have been investigated to minimize side product formation and simplify purification.[9][13][14]
- Self-Validation: The progress of the reaction can be monitored by techniques such as gas chromatography to ensure the complete consumption of starting materials and the formation of the desired product.

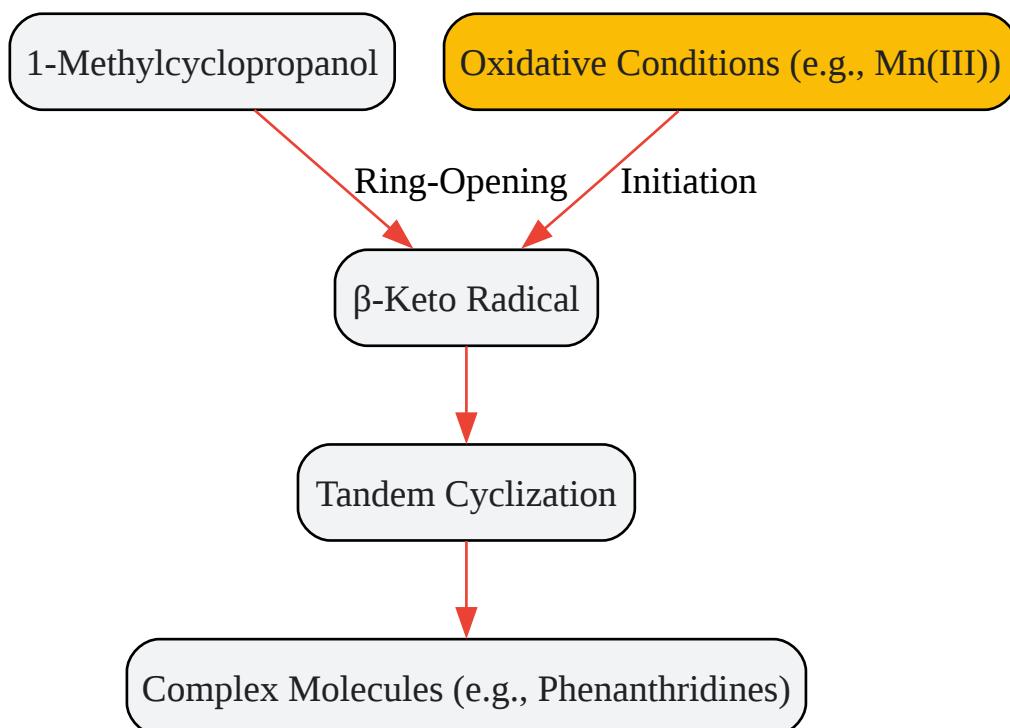
Caption: Synthesis of **1-Methylcyclopropanol** via the Kulinkovich Reaction.

Reactivity Profile: The Influence of Ring Strain

The chemical behavior of **1-Methylcyclopropanol** is largely dictated by the significant ring strain inherent in the three-membered cyclopropane ring. This strain makes the ring susceptible to opening under various conditions, providing a pathway to a diverse range of molecular architectures.

Ring-Opening Reactions:

1-Methylcyclopropanol can undergo ring-opening reactions, particularly under oxidative conditions, to generate β -keto radicals.[15][16][17] These reactive intermediates can then be trapped in tandem cyclization reactions to form more complex molecules like phenanthridines and oxindoles.[15]



[Click to download full resolution via product page](#)

Caption: Oxidative Ring-Opening and Tandem Cyclization of **1-Methylcyclopropanol**.

Part 3: Visualization & Formatting - Applications in Drug Discovery

The unique structural features of the cyclopropyl group make it a valuable motif in medicinal chemistry.

The Cyclopropyl Group as a Bioisostere

In drug design, the cyclopropyl group is often employed as a bioisosteric replacement for other chemical groups. Its rigid nature can lock a molecule into a specific conformation, which can lead to enhanced binding affinity with a biological target.

Enhancing Metabolic Stability

A key advantage of incorporating a cyclopropyl ring into a drug candidate is the potential for increased metabolic stability. The carbon-hydrogen bonds in a cyclopropane ring are generally more resistant to oxidative metabolism by cytochrome P450 enzymes compared to those in more flexible alkyl chains.[\[18\]](#) This can lead to a longer half-life of the drug in the body.

Impact on Physicochemical Properties

The introduction of a cyclopropyl group can also modulate a drug's physicochemical properties, such as its lipophilicity and aqueous solubility, which are critical for its absorption, distribution, metabolism, and excretion (ADME) profile.

Applications of Cyclopropyl-Containing Drugs:

The cyclopropyl motif is present in a number of FDA-approved drugs, highlighting its importance in modern medicine.[\[19\]](#)[\[20\]](#)

Safety Information

1-Methylcyclopropanol is a flammable liquid and vapor.[\[1\]](#)[\[6\]](#)[\[8\]](#)[\[21\]](#) It is harmful if swallowed and can cause serious eye damage.[\[1\]](#)[\[6\]](#)[\[8\]](#) Appropriate personal protective equipment, including safety glasses and gloves, should be worn when handling this compound, and it should be used in a well-ventilated area.[\[21\]](#)[\[22\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-メチルシクロプロパノール | Sigma-Aldrich [sigmaaldrich.com]
- 2. 1-Methylcyclopropan-1-ol | 29526-99-6 [chemicalbook.com]
- 3. echemi.com [echemi.com]

- 4. 1-methylcyclopropan-1-ol CAS 29526-99-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 5. 1-Methylcyclopropanol 85% | CAS: 29526-99-6 | AChemBlock [achemblock.com]
- 6. 1-Methylcyclopropan-1-ol | C4H8O | CID 11564466 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. guidechem.com [guidechem.com]
- 8. Page loading... [wap.guidechem.com]
- 9. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 10. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 11. Cyclopropanol synthesis [organic-chemistry.org]
- 12. Kulinkovich reaction - Wikipedia [en.wikipedia.org]
- 13. An improved synthesis of 1-methylcyclopropanol using the Kulinkovich reaction | Minakem [minakem.com]
- 14. An improved synthesis of 1-methylcyclopropanol using the Kulinkovich reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Radical Cyclopropanol Ring Opening Initiated Tandem Cyclizations for Efficient Synthesis of Phenanthridines and Oxindoles - PMC [pmc.ncbi.nlm.nih.gov]
- 16. BJOC - Oxidative radical ring-opening/cyclization of cyclopropane derivatives [beilstein-journals.org]
- 17. Oxidative radical ring-opening/cyclization of cyclopropane derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 18. hyphadiscovery.com [hyphadiscovery.com]
- 19. scientificupdate.com [scientificupdate.com]
- 20. New, simple and accessible method creates potency-increasing structure in drugs | Eberly College of Science [science.psu.edu]
- 21. fishersci.com [fishersci.com]
- 22. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [Part 1: Core Directive - Unveiling the Fundamentals of 1-Methylcyclopropanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1279875#1-methylcyclopropanol-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com